

The Elusive Structure of 17-Hydroxyneomatrine: A Review of Matrine Alkaloids

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Compound of Interest

Compound Name: 17-Hydroxyneomatrine

Cat. No.: B12379541

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Introduction

The quest for novel therapeutic agents from natural sources has led to significant interest in the diverse chemical structures and biological activities of alkaloids. Among these, matrine-type alkaloids, primarily isolated from plants of the *Sophora* genus, have garnered attention for their wide range of pharmacological effects. This technical guide addresses the inquiry into the chemical structure of "**17-Hydroxyneomatrine**." Despite a comprehensive search of chemical databases and scientific literature, a compound with this specific name has not been identified as a recognized or characterized molecule. The term "neomatrine" itself does not correspond to a standard nomenclature for a specific matrine derivative.

It is plausible that "**17-Hydroxyneomatrine**" is a hypothetical compound, a novel, yet-to-be-described natural product, or a synonym for a known matrine derivative that is not widely indexed under this name. This guide will, therefore, provide a detailed overview of the core matrine structure, its numbering system, and information on known hydroxylated derivatives, which may serve as a valuable reference for researchers in this field.

The Matrine Scaffold

Matrine and its stereoisomer, sophoridine, are tetracyclic quinolizidine alkaloids. The chemical structure is characterized by a rigid, cage-like framework. The systematic numbering of the atoms in the matrine skeleton is crucial for identifying the positions of substituents. Based on

the IUPAC name for matrine, (1R,2R,9S,17S)-7,13-

Diazatetracyclo[7.7.1.0²,⁷.0¹³,¹⁷]heptadecan-6-one, position 17 is a chiral center and a potential site for substitution.

Table 1: Physicochemical Properties of Matrine

Property	Value
Molecular Formula	C ₁₅ H ₂₄ N ₂ O
Molecular Weight	248.37 g/mol
IUPAC Name	(1R,2R,9S,17S)-7,13-Diazatetracyclo[7.7.1.0 ² , ⁷ .0 ¹³ , ¹⁷]heptadecan-6-one
CAS Number	519-02-8

Known Hydroxylated Matrine Derivatives

While 17-hydroxymatrine remains elusive, other hydroxylated derivatives of matrine have been isolated and studied. For instance, 13-hydroxymatrine has been identified and its chemical properties characterized. The position of hydroxylation significantly influences the biological activity of the parent molecule.

Potential Biological Significance of a Hypothetical 17-Hydroxyneomatrine

Matrine and its known derivatives exhibit a broad spectrum of biological activities, including anti-inflammatory, anti-viral, anti-fibrotic, and anti-cancer effects. These activities are often attributed to the modulation of various signaling pathways. Should a 17-hydroxylated matrine derivative be discovered or synthesized, it would be a compound of significant interest. The introduction of a hydroxyl group at the C-17 position could potentially alter its pharmacokinetic profile, receptor binding affinity, and overall therapeutic efficacy.

Experimental Protocols for the Analysis of Matrine Alkaloids

The identification and characterization of novel matrine derivatives would rely on a combination of chromatographic and spectroscopic techniques.

Isolation and Purification

- **Extraction:** The dried and powdered plant material (e.g., roots of *Sophora flavescens*) is typically extracted with a solvent such as methanol or ethanol.
- **Acid-Base Extraction:** The crude extract is subjected to an acid-base partitioning to separate the alkaloids from other plant constituents. The extract is dissolved in an acidic solution (e.g., 1% HCl), and the aqueous layer is then basified (e.g., with NH_4OH) and extracted with an organic solvent (e.g., chloroform).
- **Chromatography:** The resulting alkaloid fraction is further purified using various chromatographic techniques, including silica gel column chromatography, preparative thin-layer chromatography (TLC), and high-performance liquid chromatography (HPLC).

Structural Elucidation

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HR-MS) is used to determine the exact molecular weight and elemental composition of the purified compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A suite of NMR experiments, including ^1H NMR, ^{13}C NMR, COSY, HSQC, and HMBC, is essential for elucidating the complete chemical structure and stereochemistry of the molecule.
- **X-ray Crystallography:** For crystalline compounds, single-crystal X-ray diffraction provides unambiguous determination of the three-dimensional structure.

Logical Workflow for Investigating "17-Hydroxyneomatrine"

For researchers interested in pursuing the existence of **17-Hydroxyneomatrine**, a logical experimental workflow would be as follows:

Caption: Logical workflow for the investigation of **17-Hydroxyneomatrine**.

Conclusion

In conclusion, the compound "**17-Hydroxyneomatrine**" is not a recognized chemical entity based on current scientific literature and chemical databases. The information provided in this guide on the matrine scaffold, its numbering, and known derivatives, along with standard experimental protocols, is intended to serve as a valuable resource for researchers in the field of natural product chemistry and drug discovery. The potential discovery or synthesis of a 17-hydroxylated matrine derivative would undoubtedly be a significant contribution to the field, warranting thorough structural and biological characterization.

- To cite this document: BenchChem. [The Elusive Structure of 17-Hydroxyneomatrine: A Review of Matrine Alkaloids]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12379541#what-is-the-chemical-structure-of-17-hydroxyneomatrine\]](https://www.benchchem.com/product/b12379541#what-is-the-chemical-structure-of-17-hydroxyneomatrine)

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